

"1,3-Benzodioxole-4-carbonyl chloride chemical properties and reactivity"

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Compound of Interest

Compound Name: 1,3-Benzodioxole-4-carbonylchloride

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An In-depth Technical Guide to 1,3-Benzodioxole-4-carbonyl chloride: Chemical Properties and Reactivity

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3-Benzodioxole-4-carbonyl chloride is a highly reactive acyl chloride derivative of the 1,3-benzodioxole (also known as methylenedioxybenzene) scaffold. This scaffold is a prominent structural element in numerous natural products and serves as a versatile building block in the synthesis of pharmaceuticals, agrochemicals, and fragrances.^[1] The presence of the reactive acyl chloride group makes this compound a valuable intermediate for introducing the 1,3-benzodioxole-4-carbonyl moiety into various molecules through nucleophilic acyl substitution and Friedel-Crafts acylation reactions. This document provides a comprehensive overview of its chemical properties, reactivity, and key experimental considerations.

Chemical and Physical Properties

1,3-Benzodioxole-4-carbonyl chloride is a derivative of 1,3-benzodioxole, a bicyclic heterocyclic organic compound.^[1] The core structure consists of a benzene ring fused to a 1,3-dioxole ring. The addition of the carbonyl chloride group at the 4-position significantly influences its chemical behavior, rendering it a reactive electrophile.

Table 1: Physicochemical Properties of 1,3-Benzodioxole-4-carbonyl chloride

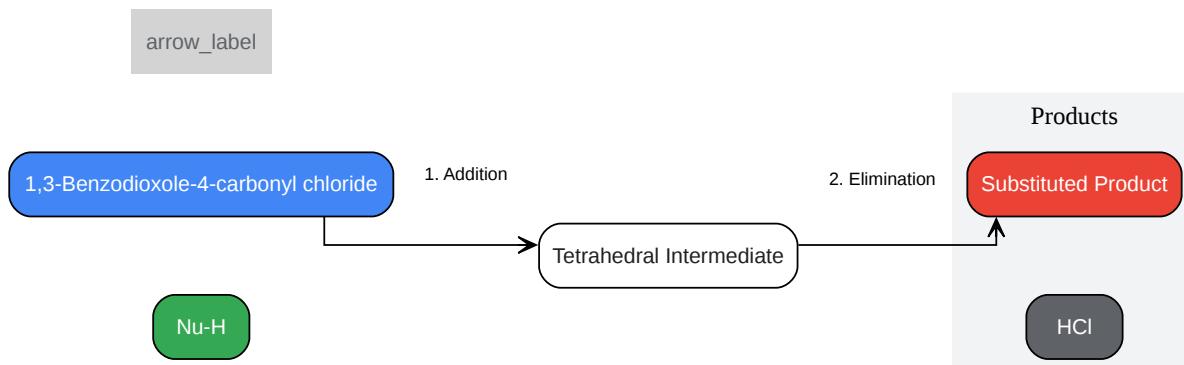
Property	Value	Reference
CAS Number	66411-55-0	[2][3]
Molecular Formula	C ₈ H ₅ ClO ₃	[2][3][4]
Molecular Weight	184.58 g/mol	[2][3][5]
Boiling Point	285.5 ± 29.0 °C at 760 mmHg	[2][5]
Density	1.5 ± 0.1 g/cm ³	[2][5]
Flash Point	132.3 °C	[5]
InChI Key	LVBLTFSJUMJXBI-UHFFFAOYSA-N	[4][5]
Canonical SMILES	C1OC2=CC=CC(=C2O1)C(=O)Cl	[3][4][5]

Reactivity and Reaction Mechanisms

The reactivity of 1,3-Benzodioxole-4-carbonyl chloride is dominated by the chemistry of the acyl chloride functional group. Acyl chlorides are among the most reactive carboxylic acid derivatives, readily undergoing nucleophilic acyl substitution.[6][7] The high reactivity stems from the electron-withdrawing nature of both the carbonyl oxygen and the chlorine atom, which imparts a significant positive partial charge on the carbonyl carbon, making it highly susceptible to nucleophilic attack.[8][9]

Nucleophilic Acyl Substitution

The general mechanism for these reactions is a two-step process known as nucleophilic addition-elimination.[8][10] First, the nucleophile attacks the electrophilic carbonyl carbon, breaking the pi bond and forming a tetrahedral intermediate. In the second step, the carbonyl group is reformed by eliminating the chloride ion, which is an excellent leaving group.[6][11]



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